

# Jaconine CAS number and molecular formula

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## Compound of Interest

Compound Name: *Jaconine*

Cat. No.: *B1233471*

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## In-Depth Technical Guide to Jaconine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Jaconine**, a pyrrolizidine alkaloid, has garnered attention within the scientific community for its potential biological activities. This document provides a comprehensive overview of **Jaconine**, detailing its chemical properties, and summarizing available data on its biological effects. This guide is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of novel therapeutic agents.

### Chemical Identity

**Jaconine** is a naturally occurring pyrrolizidine alkaloid. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference(s)
CAS Number	480-75-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>18</sub> H <sub>26</sub> ClNO <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	387.86 g/mol	<a href="#">[7]</a>
Appearance	White powder	<a href="#">[7]</a>

## Biological Activity

**Jaconine** is classified as a pyrrolizidine alkaloid (PA), a class of compounds known for their potential toxicity, particularly hepatotoxicity.

## Antifungal Activity

A mixture of pyrrolizidine alkaloids, including **Jaconine**, has demonstrated antifungal properties.

Parameter	Value	Fungal Genus	Reference(s)
Effective Concentration Range	0.33 mM - 3.33 mM	Trichoderma	

## Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Jaconine** are crucial for reproducible research. The following sections outline generalized methodologies that can be adapted for studying **Jaconine**.

### Cytotoxicity Assay (MTT Assay)

This protocol provides a general framework for assessing the cytotoxic effects of **Jaconine** on cancer cell lines.

Materials:

- **Jaconine**
- Target cancer cell lines
- 96-well plates
- Complete cell culture medium
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution

- Solubilization solution (e.g., DMSO)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with serial dilutions of **Jaconine** for a specified duration (e.g., 24, 48, 72 hours).
- MTT Addition: Add MTT solution to each well and incubate to allow for the formation of formazan crystals by viable cells.
- Solubilization: Dissolve the formazan crystals using a solubilization solution.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the cell viability as a percentage of the untreated control and determine the IC<sub>50</sub> value (the concentration of **Jaconine** that inhibits 50% of cell growth).

## Antifungal Susceptibility Testing (Broth Microdilution)

This protocol outlines a general method for determining the minimum inhibitory concentration (MIC) of **Jaconine** against fungal strains.

Materials:

- **Jaconine**
- Fungal strains
- 96-well microtiter plates
- Appropriate broth medium (e.g., RPMI-1640)
- Spectrophotometer or microplate reader

#### Procedure:

- **Inoculum Preparation:** Prepare a standardized fungal inoculum.
- **Serial Dilution:** Perform serial dilutions of **Jaconine** in the broth medium in the wells of a microtiter plate.
- **Inoculation:** Inoculate each well with the fungal suspension.
- **Incubation:** Incubate the plates under appropriate conditions for fungal growth.
- **MIC Determination:** Determine the MIC as the lowest concentration of **Jaconine** that visibly inhibits fungal growth or shows a significant reduction in turbidity as measured by a spectrophotometer.

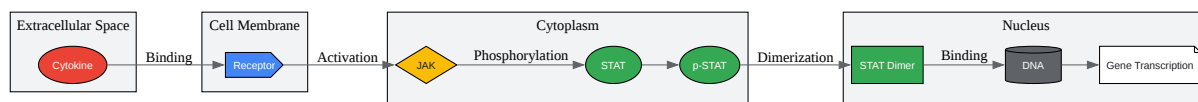
## Signaling Pathways

The precise signaling pathways modulated by **Jaconine** are not yet fully elucidated. However, based on the known activities of other alkaloids and cytotoxic compounds, potential pathways of interest for investigation include the JAK/STAT and apoptotic signaling cascades.

### JAK/STAT Signaling Pathway

The Janus kinase (JAK) and signal transducer and activator of transcription (STAT) pathway is crucial in regulating cellular processes like proliferation, differentiation, and apoptosis.

Dysregulation of this pathway is often implicated in cancer. Further research is required to determine if **Jaconine** exerts its potential cytotoxic effects through modulation of the JAK/STAT pathway.



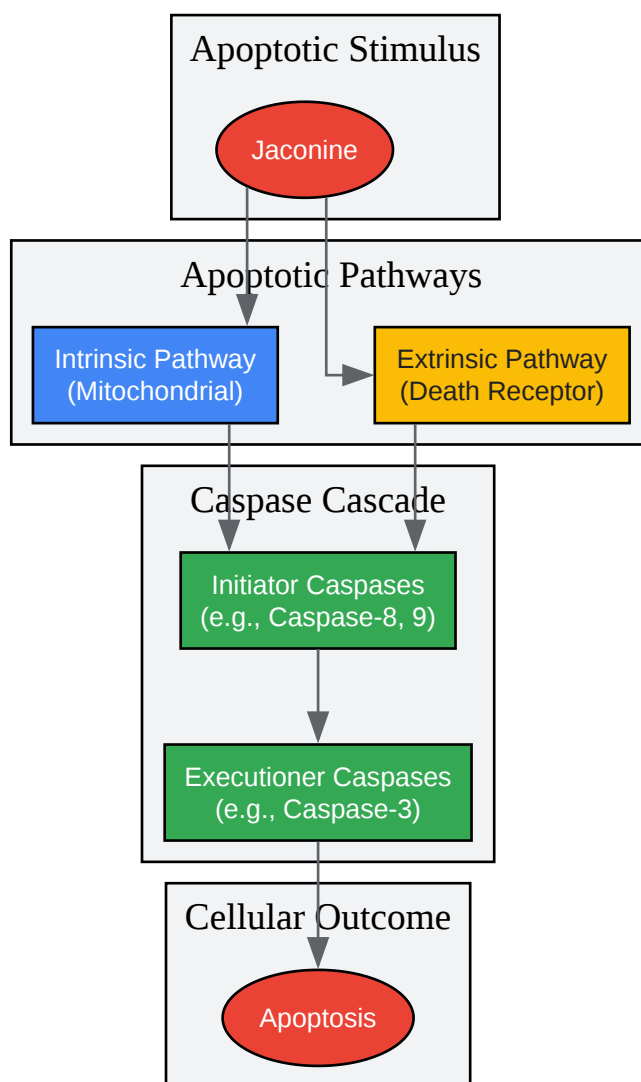
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Caption: A simplified diagram of the JAK/STAT signaling pathway.

## Apoptotic Signaling Pathway

Apoptosis, or programmed cell death, is a critical process for removing damaged or unwanted cells. Many chemotherapeutic agents function by inducing apoptosis in cancer cells.

Investigating whether **Jaconine** can trigger apoptosis is a key area for future research.



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Caption: Overview of the intrinsic and extrinsic apoptosis pathways.

## Safety and Handling

As a pyrrolizidine alkaloid, **Jaconine** should be handled with caution.

- Storage: Store at -20°C in a dry, well-ventilated place.[6]
- Handling: Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Avoid inhalation of dust and contact with skin and eyes. Handle in a chemical fume hood.

## Future Directions

Further research is necessary to fully characterize the biological activities and therapeutic potential of **Jaconine**. Key areas for future investigation include:

- Determination of IC50 values against a broad range of cancer cell lines.
- Elucidation of the specific molecular targets and signaling pathways affected by **Jaconine**.
- In vivo studies to evaluate the efficacy and toxicity of **Jaconine** in animal models.
- Structure-activity relationship studies to identify more potent and less toxic derivatives.

This technical guide provides a summary of the current knowledge on **Jaconine**. As research progresses, this document will be updated to reflect new findings.

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## References

- 1. Jaconine | C18H26ClNO6 | CID 5351515 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Jaconine [webbook.nist.gov]
- 4. Jaconine | 480-75-1 | FJ139146 | Biosynth [biosynth.com]
- 5. Jaconine | CAS 480-75-1 | LGC Standards [lgcstandards.com]

- 6. Jaconine phyproof® Reference Substance | 480-75-1 [sigmaaldrich.com]
- 7. Jaconine | CAS:480-75-1 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
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